

# Molecular formula and weight of 3-(Phenylsulfonyl)propanoic acid

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## Compound of Interest

Compound Name: 3-(Phenylsulfonyl)propanoic acid

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An In-Depth Technical Guide to **3-(Phenylsulfonyl)propanoic Acid** for Advanced Research and Development

## Introduction

**3-(Phenylsulfonyl)propanoic acid**, a bifunctional organic compound, serves as a highly versatile building block in modern chemical synthesis. Characterized by the presence of both a carboxylic acid and a phenyl sulfone moiety, its unique electronic and structural properties make it a valuable intermediate in the fields of medicinal chemistry and materials science. The sulfone group acts as a potent electron-withdrawing group and can stabilize an adjacent carbanion, facilitating a range of carbon-carbon bond-forming reactions.[1] Simultaneously, the carboxylic acid handle provides a convenient point for derivatization into esters, amides, and other functional groups, crucial for drug design and polymer construction.[1] This guide offers a comprehensive overview of its core properties, synthesis, analytical characterization, and key applications for professionals in research and development.

## Core Molecular and Physical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research. **3-(Phenylsulfonyl)propanoic acid** is a white to off-white solid at room temperature.[2][3] Its key identifiers and physicochemical properties are summarized below, providing a quick reference for laboratory use.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>4</sub> S	[4][5][6]
Linear Formula	C <sub>6</sub> H <sub>5</sub> SO <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> CO <sub>2</sub> H	[2]
Molecular Weight	214.24 g/mol	[2][4][5]
CAS Number	10154-71-9	[2][4][5]
Appearance	White to off-white solid	[2][3]
Melting Point	128-130 °C (lit.)	[1][2][7][8]
Solubility	Methanol: 25 mg/mL (clear, colorless)	[2][3]
Storage	Sealed in dry, Room Temperature	[3][7]

## Synthesis Methodology

The synthesis of **3-(Phenylsulfonyl)propanoic acid** can be achieved through several routes. One efficient and documented method involves the reaction of benzenesulfonyl hydrazide with acrylic acid in water under elevated temperature.[6] This approach avoids volatile organic solvents in the primary reaction step, aligning with principles of green chemistry.

## Detailed Experimental Protocol

This protocol is adapted from established synthetic procedures and provides a reliable method for laboratory-scale preparation.[6]

Materials:

- Benzenesulfonyl hydrazide
- Acrylic acid
- Deionized Water
- 1 M Hydrochloric Acid (HCl)

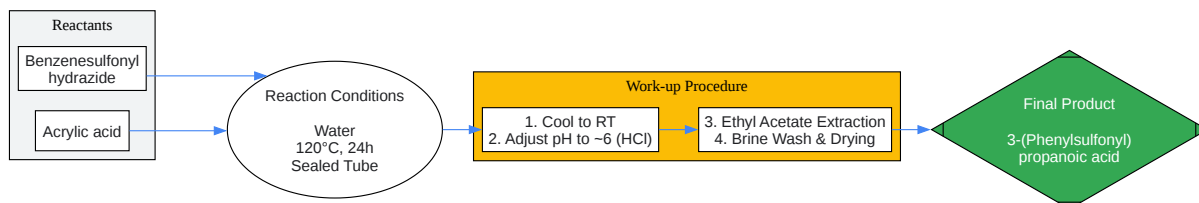
- Ethyl Acetate (EtOAc)
- Saturated Brine solution
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Thick-walled pressure tube with a sealable plug

#### Procedure:

- **Reaction Setup:** To a 38 mL thick-walled pressure tube, add benzenesulfonylhydrazide (2 mmol, 355.2 mg) and a magnetic stir bar.
- **Addition of Reagents:** Add 4 mL of deionized water to the tube, followed by acrylic acid (3 mmol, 0.2 mL).
- **Sealing and Heating:** Ensure the rubber gasket of the sealing plug is intact, then securely tighten the screw cap. Place the sealed tube in a preheated oil bath at 120 °C.
- **Reaction:** Allow the reaction to proceed with stirring for 24 hours.
- **Work-up - Cooling and Neutralization:** After 24 hours, remove the pressure tube from the oil bath and allow it to cool naturally to room temperature. Causality Note: Cooling is essential to reduce the internal pressure before opening. Once cooled, slowly and carefully unscrew the plug to release any residual pressure.
- **pH Adjustment:** Adjust the pH of the reaction mixture to approximately 6 using 1 M HCl. This step is critical as it protonates the carboxylate salt of the product, rendering it neutral and thus extractable into an organic solvent.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL). Combine the organic layers.
- **Washing and Drying:** Wash the combined organic phase with saturated brine (1 x 50 mL) to remove residual water and water-soluble impurities. Collect the organic phase and dry it over anhydrous sodium sulfate for 30 minutes.

- Isolation: Filter off the drying agent and remove the solvent (EtOAc) from the filtrate using a rotary evaporator. The resulting product is **3-(Phenylsulfonyl)propanoic acid**, typically obtained as a white crystalline powder.[6]

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **3-(Phenylsulfonyl)propanoic acid**.

## Analytical Characterization

Post-synthesis, rigorous analytical validation is imperative to confirm the identity, structure, and purity of the target compound. This is a self-validating step of any robust protocol.

- Melting Point: A sharp melting point in the range of 128-130 °C is a primary indicator of purity.[2][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR spectroscopy is the most powerful tool for structural elucidation. The expected spectrum for **3-(Phenylsulfonyl)propanoic acid** in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>) would show distinct signals:
  - A multiplet in the aromatic region (~7.5-8.0 ppm) corresponding to the five protons of the phenyl group.
  - Two triplets in the aliphatic region. The protons on the carbon adjacent to the sulfone group (-SO<sub>2</sub>-CH<sub>2</sub>-) would appear further downfield than those adjacent to the carbonyl group (-CH<sub>2</sub>-COOH).

- A broad singlet at a significant downfield shift ( $>10$  ppm) for the acidic proton of the carboxylic acid group.[9]
- Infrared (IR) Spectroscopy: IR analysis would confirm the presence of key functional groups. Look for strong characteristic absorption bands for the S=O stretches of the sulfone group (typically around  $1300\text{-}1350\text{ cm}^{-1}$  and  $1140\text{-}1160\text{ cm}^{-1}$ ) and the C=O stretch of the carboxylic acid (around  $1700\text{-}1725\text{ cm}^{-1}$ ).
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. The mass spectrum should show a molecular ion peak corresponding to the calculated molecular weight of 214.24.[4][5]

## Applications in Research and Drug Development

The utility of **3-(Phenylsulfonyl)propanoic acid** stems from its dual functionality, making it a valuable scaffold in several areas.

- Intermediate for Bioactive Molecules: It is frequently employed in the synthesis of complex bioactive molecules, including potential anti-inflammatory agents and enzyme inhibitors.[1] The sulfone moiety can mimic structures found in various pharmacologically active compounds, while the carboxylic acid allows for coupling to other molecules.
- Specialized Synthesis: It has been used as a key reagent in the synthesis and biological evaluation of all A-ring diastereomers of  $1\alpha,25$ -dihydroxyvitamin D3 and its 20-epimer, highlighting its role in complex stereoselective synthesis.[10]
- Materials Science: The compound's structure is useful for constructing functionalized polymers or specialty chemicals that require stable, polar linkages.[1]

## A Critical Insight for Drug Development Professionals

While sulfonic acids and their derivatives are invaluable in drug development, it is crucial to be aware of a significant regulatory concern: the potential formation of genotoxic sulfonate esters.[11] This issue gained prominence after the withdrawal of Viracept (Nefinavir mesilate) due to contamination with ethyl methanesulfonate (EMS).[11] When using sulfonic acids or sulfonate salts in synthetic routes, particularly with alcoholic solvents or reagents, a thorough risk assessment for the formation of these impurities is mandatory. This consideration underscores

the importance of careful process design and robust analytical controls to ensure the safety and quality of active pharmaceutical ingredients (APIs).[11]

## Safety and Handling

Standard laboratory safety protocols should be followed when handling **3-(Phenylsulfonyl)propanoic acid**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses (eyeshields), gloves, and a lab coat.[2] For handling the fine powder, a type N95 (US) respirator is recommended to avoid inhalation.[2]
- Storage: The compound is classified as a combustible solid and should be stored in a well-sealed container in a dry, room-temperature environment.[2][7]

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